

# Technical Support Center: NW16 Vacuum Flange Components

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: NW16

Cat. No.: B15613197

[Get Quote](#)

This guide provides detailed instructions and troubleshooting advice for researchers, scientists, and drug development professionals working with **NW16** (also known as KF16) vacuum flanges, specifically focusing on the replacement of o-rings in centering rings.

## Frequently Asked Questions (FAQs)

Q1: When should I replace the o-ring in my **NW16** centering ring?

A1: An o-ring should be replaced if you observe any of the following signs of wear or damage, or if you are experiencing vacuum leak issues that you have isolated to a specific flange connection. Regular visual inspection is key to preventing unexpected vacuum system failures.  
[\[1\]](#)

- **Visual Signs of Damage:** Look for cracks, tears, nicks, or any imperfections on the o-ring's surface.[\[1\]](#)[\[2\]](#) Even minute damage can compromise a vacuum seal.
- **Flattened or Deformed Shape:** An effective o-ring should be rounded. If it appears flattened, has taken a permanent set, or shows signs of over-compression, it will not seal properly.[\[1\]](#)  
[\[3\]](#)
- **Discoloration or Hardening:** Changes in color, a shiny appearance, or brittleness can indicate thermal degradation or chemical attack, suggesting the material is no longer suitable for sealing.[\[4\]](#)[\[5\]](#)

- Swelling: If the o-ring appears larger than its original dimensions, it may have absorbed chemicals from the vacuum system, compromising its structural integrity.[4]

Q2: What type of o-ring material should I use for my **NW16** centering ring?

A2: The choice of o-ring material is critical and depends on your specific application, including operating temperature and chemical environment. The most common materials for **NW16** centering rings are Buna-N (Nitrile), Viton® (FKM), and Silicone.

- Buna-N (Nitrile): A good general-purpose o-ring with excellent resistance to petroleum-based fluids, oils, and hydraulic fluids. It is a cost-effective option but has limitations in terms of temperature and resistance to ozone and weathering.[6][7]
- Viton® (FKM): Offers superior resistance to high temperatures and a wide range of chemicals, including oils, fuels, and most mineral acids.[7][8][9] It is not recommended for use with ketones like acetone.[8][9]
- Silicone: Known for its excellent thermal stability at both high and low temperatures. Silicone o-rings are also physiologically neutral, making them suitable for many pharmaceutical and medical applications. However, they are not recommended for dynamic seals or for use with many fuels and mineral oils.[6]

Q3: Is it necessary to lubricate a new o-ring before installation?

A3: Yes, applying a very thin layer of high-quality vacuum grease is highly recommended. Lubrication helps the o-ring seat properly under compression, prevents pinching or tearing during installation, and can help achieve a better seal.[10][11] However, it is crucial to use a minimal amount, as excess grease can attract and trap debris, which can compromise the seal. [10]

Q4: How do I properly clean the centering ring before installing a new o-ring?

A4: Proper cleaning of the centering ring and its groove is critical to ensure a good vacuum seal. Any particles or residue can create a leak path.[12]

- Initial Wipe: Use a lint-free cleanroom wipe to remove any loose debris.

- **Solvent Cleaning:** Moisten a clean wipe with a suitable solvent like isopropyl alcohol to clean the o-ring groove thoroughly. For stubborn, caked-on residues, specialized swabs may be necessary to avoid scratching the sealing surface.[\[10\]](#)[\[12\]](#)[\[13\]](#)
- **Drying:** Ensure the centering ring is completely dry before installing the new o-ring.
- **Inspection:** After cleaning, carefully inspect the groove for any scratches or damage that could affect sealing.

## O-Ring Material Properties

Material	Common Name	Maximum Temperature	Chemical Resistance Highlights	Common Applications & Limitations
Nitrile	Buna-N, NBR	~100°C - 120°C[7]	Good resistance to oils, petroleum-based fluids, and water. [7]	General purpose, cost-effective. Poor resistance to ozone, sunlight, and some chemicals like ketones.[6] [7]
Fluorocarbon	Viton®, FKM	~200°C[7][9]	Excellent resistance to a wide range of chemicals, oils, fuels, and acids. [7][8]	High-temperature and chemical applications. Not compatible with ketones (e.g., acetone) and some amines.[6] [8][9]
Silicone	VMQ	~200°C	Good thermal stability and resistance to a broad spectrum of chemicals.[6]	Ideal for high/low-temperature applications and in food/pharma. Not recommended for dynamic seals or with many fuels and mineral oils.[6]

## Experimental Protocol: Replacing an O-Ring in an NW16 Centering Ring

This protocol outlines the step-by-step methodology for correctly replacing a worn or damaged o-ring in an **NW16** centering ring to ensure a reliable high-vacuum seal.

Materials:

- New, correctly sized **NW16** o-ring of the appropriate material
- The **NW16** centering ring to be serviced
- Lint-free cleanroom wipes
- Latex or nitrile gloves
- Isopropyl alcohol or other approved cleaning solvent
- High-quality vacuum grease

Procedure:


- Preparation:
  - Ensure you are working in a clean environment to prevent contamination.
  - Wear clean gloves to avoid transferring oils and particulates to the components.
  - Carefully disassemble the **NW16** flange connection by removing the clamp, separating the flanges, and retrieving the centering ring.
- Old O-Ring Removal:
  - Using only your fingers, gently push the old o-ring sideways until a portion lifts out of the groove in the centering ring.[\[2\]](#)
  - Pinch the lifted portion and carefully remove the o-ring completely. Do not use sharp or metal tools, as this can scratch the centering ring's sealing surface.[\[2\]](#)
- Inspection and Cleaning of the Centering Ring:

- Thoroughly inspect the centering ring, paying close attention to the o-ring groove. Check for any scratches, nicks, or embedded debris.
- Using a lint-free wipe moistened with isopropyl alcohol, clean the entire centering ring, especially the groove, to remove any old grease, process residue, or particulates.[10]
- Allow the centering ring to air dry completely.
- New O-Ring Inspection and Lubrication:
  - Visually inspect the new o-ring for any manufacturing defects, cuts, or imperfections before installation.[2]
  - Apply a very small amount of vacuum grease to your gloved fingertips.
  - Gently work the o-ring through your fingers to apply a thin, even coating of grease over its entire surface.[2] There should not be any clumps or excess grease.[2][10]
- New O-Ring Installation:
  - Carefully place the new, lubricated o-ring into the groove of the centering ring.
  - Ensure the o-ring is properly seated and not twisted within the groove. A twisted o-ring can lead to leaks.[2][11] You can check for twists by examining the mold line on the o-ring, which should be consistent around the circumference.[2]
  - Gently slide the o-ring into place; do not roll it, as this can induce twisting.[11]
- Reassembly of the Flange Connection:
  - Place the centering ring with the new o-ring into the groove of one of the **NW16** flanges.
  - Bring the mating flange into position, ensuring both flanges are clean and free of scratches.
  - Secure the connection with the **NW16** clamp, tightening it until the flanges are firmly and evenly joined.

## Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Action(s)
Persistent Vacuum Leak After O-Ring Replacement	1. Damaged or scratched flange or centering ring sealing surface. 2. Incorrect o-ring size (too large or too small). 3. Twisted o-ring during installation. 4. Particulate contamination on the o-ring or sealing surfaces. 5. Incompatible o-ring material for the process chemicals, causing swelling or degradation.	1. Disassemble and carefully inspect all sealing surfaces under good lighting. Replace any damaged components. 2. Verify you are using the correct o-ring for an NW16 centering ring. 3. Remove, re-lubricate, and carefully reinstall the o-ring, ensuring it is not twisted. 4. Thoroughly re-clean all components as per the protocol. 5. Consult the material compatibility chart and replace the o-ring with a more suitable material if necessary.
O-Ring Appears Chewed or Extruded After Use	1. High-pressure differential across the seal. 2. Incorrectly sized o-ring or groove, leaving too much clearance. 3. O-ring material is too soft for the application pressure.	1. If possible, reduce the system pressure. 2. Ensure the centering ring and o-ring dimensions are correct for the NW16 standard. Consider using a backup ring if high pressure is unavoidable. 3. Select an o-ring with a higher durometer (hardness).
Difficulty Assembling the Flange Connection	1. O-ring is too large for the groove. 2. Lack of proper lubrication.	1. Verify the o-ring is the correct size for an NW16 centering ring. 2. Apply a thin, even layer of vacuum grease to the o-ring.

## Workflow for O-Ring Replacement



[Click to download full resolution via product page](#)



**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. accurate-prod.com [accurate-prod.com]
- 2. m.youtube.com [m.youtube.com]
- 3. The Top 10 O-Ring Failures and How to Fix Them | KC Seals [kcseals.ca]
- 4. prepol.com [prepol.com]
- 5. marcorubber.com [marcorubber.com]
- 6. marcorubber.com [marcorubber.com]
- 7. Understanding the Differences Between Buna N and Viton Elastomers | Cannon Gasket [cannongasket.com]
- 8. calpaclab.com [calpaclab.com]
- 9. foxxlifesciences.in [foxxlifesciences.in]
- 10. provac.com [provac.com]
- 11. m.youtube.com [m.youtube.com]
- 12. foamtecintlwcc.com [foamtecintlwcc.com]
- 13. youtube.com [youtube.com]
- 14. aochenggroup.com [aochenggroup.com]
- 15. Common Mistakes to Avoid in O-Ring Face Seal Assembly - Topa [cntopa.com]
- To cite this document: BenchChem. [Technical Support Center: NW16 Vacuum Flange Components]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15613197#replacing-an-o-ring-in-an-nw16-centering-ring]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)